

Navigating the Safe Handling of N-Tosylhydroxy-L-prolinol: A Technical Guide

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Compound of Interest

Compound Name: *N-Tosylhydroxy-L-prolinol*

Cat. No.: *B15549513*

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For Researchers, Scientists, and Drug Development Professionals

N-Tosylhydroxy-L-prolinol, a chiral intermediate vital in the synthesis of various pharmaceutical compounds, including antiviral, anti-tumor, and antibacterial drugs, requires careful handling to ensure laboratory safety and experimental integrity.^[1] This technical guide provides an in-depth overview of its safety profile, handling procedures, and emergency responses, based on available data.

Core Safety and Physical Data

While comprehensive toxicological data such as LD50 values are not readily available in the public domain, the existing information allows for a robust safety assessment. The compound is a white to light yellow solid, soluble in organic solvents like ethanol and chloroform.^[1]

Table 1: Physical and Chemical Properties of **N-Tosylhydroxy-L-prolinol**

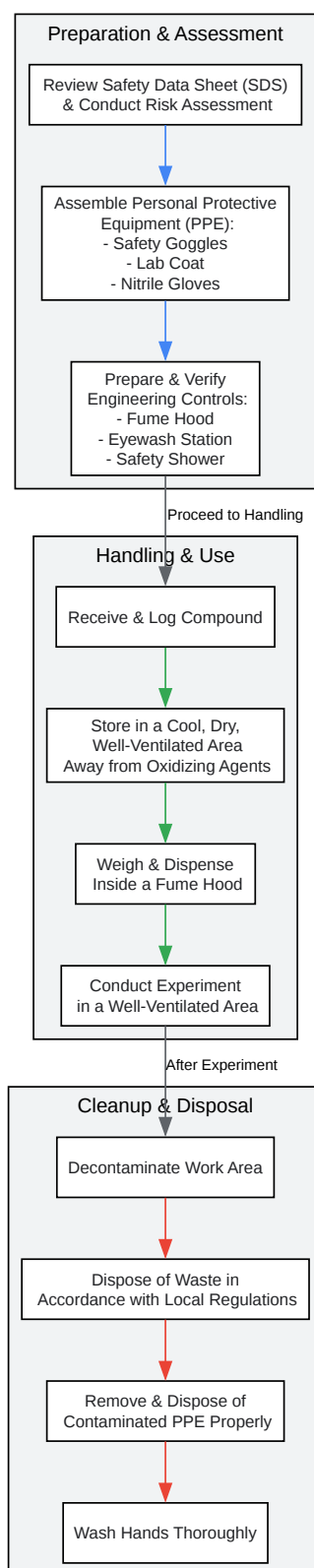
Property	Value	Source
Chemical Name	(2S,4R)-4-Hydroxy-1-[(4-methylphenyl)sulfonyl]pyrrolidine-2-methanol	ChemBK
CAS Number	5605-46-9	ChemBK
Molecular Formula	C13H19NO4S	[1]
Molecular Weight	285.36 g/mol	[1]
Appearance	White to light yellow solid	[1]
Melting Point	101-104°C	[1]
Solubility	Soluble in water, ethanol, and chloroform	[1]
Specific Rotation	-116° (c=1, ethanol)	[1]

Table 2: Hazard Identification and Precautionary Statements

Hazard Category	Description	Precautionary Measures
Skin Irritation	Causes skin irritation.	P264: Wash hands thoroughly after handling. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water. P332+P317: If skin irritation occurs: Get medical help.
Eye Irritation	Causes serious eye irritation.	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Respiratory Irritation	May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P319: Get medical help if you feel unwell.

Experimental Workflow for Safe Handling

The following workflow outlines the critical steps for safely managing **N-Tosylhydroxy-L-prolinol** within a laboratory setting, from receipt to disposal. Adherence to these procedures is crucial for minimizing exposure and ensuring a safe research environment.



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Caption: Safe Handling Workflow for **N-Tosylhydroxy-L-prolinol**.

Detailed Protocols and Procedures

While specific experimental protocols detailing the use of **N-Tosylhydroxy-L-prolinol** are proprietary to the developing institutions, the following general procedures are based on established safety guidelines for handling similar chemical compounds.

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times when handling the compound.
- **Skin Protection:** A standard laboratory coat must be worn. Nitrile gloves are recommended; they should be inspected before use and changed frequently, especially if contact with the substance is suspected.
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved respirator is advised. All handling of the solid form should ideally be performed in a chemical fume hood to minimize inhalation risk.

Storage and Stability

N-Tosylhydroxy-L-prolinol should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^[1] It is crucial to keep it away from incompatible materials such as strong oxidizing agents.^[1]

Spill and Emergency Procedures

- **Skin Contact:** Immediately wash the affected area with plenty of soap and water.^[1] Remove contaminated clothing. If irritation persists, seek medical attention.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[1] Seek immediate medical attention.
- **Inhalation:** Move the individual to fresh air.^[1] If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Wash out the mouth with water and provide a glass of water to drink. Never give anything by mouth to an unconscious person. Seek immediate

medical attention.

- Spills: In the event of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Disposal

All waste materials, including contaminated PPE and empty containers, must be disposed of in accordance with federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

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References

- 1. chembk.com [chembk.com]
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